

# Dorsomorphin dihydrochloride solubility in DMSO vs water vs PBS

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## Compound of Interest

Compound Name: *Dorsomorphin dihydrochloride*

Cat. No.: *B560671*

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## Dorsomorphin Dihydrochloride Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility, handling, and use of **Dorsomorphin dihydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Dorsomorphin dihydrochloride**?

**Dorsomorphin dihydrochloride** is a potent, ATP-competitive, and reversible inhibitor of AMP-activated protein kinase (AMPK) with a  $K_i$  of 109 nM.[1] It also functions as a selective inhibitor of Bone Morphogenetic Protein (BMP) type I receptors, specifically ALK2, ALK3, and ALK6.[2] [3] This inhibition blocks the phosphorylation of downstream mediators SMAD1, SMAD5, and SMAD8.[4][5] Additionally, it can induce autophagy in some cancer cell lines through a mechanism independent of AMPK inhibition.[6]

Q2: I am having trouble dissolving **Dorsomorphin dihydrochloride** in DMSO. What could be the issue?

Difficulty dissolving **Dorsomorphin dihydrochloride** in DMSO is a common issue. Here are several troubleshooting steps:



- **Use Fresh, Anhydrous DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air.[7][8] Absorbed water can significantly reduce the solubility of the compound. Always use fresh, unopened, or properly stored anhydrous DMSO.
- **Gentle Warming:** Warming the solution to 37°C for a few minutes can aid dissolution.[9][10]
- **Sonication:** Using an ultrasonic bath can help break up particulates and facilitate dissolving the compound.[8][10]
- **Check Compound Form:** Ensure you are using **Dorsomorphin dihydrochloride**, which is the water-soluble salt form, and not the free base (Dorsomorphin), which has different solubility characteristics.

Q3: What is the recommended storage condition for **Dorsomorphin dihydrochloride** solutions?

Proper storage is critical to maintain the compound's potency.

- **Powder:** The lyophilized powder should be stored at -20°C, protected from light and moisture.[1] In this form, it is stable for at least two years.[1]
- **Stock Solutions:** Prepare concentrated stock solutions in an appropriate solvent (like water or DMSO), aliquot them into single-use volumes to avoid repeated freeze-thaw cycles, and store them at -20°C or -80°C.[1] Stored this way, solutions are typically stable for up to 3 months at -20°C.[1]
- **Aqueous Working Solutions:** It is not recommended to store aqueous solutions, such as those prepared in PBS, for more than one day.[11] These should be made fresh from a stock solution before each experiment.

## Solubility Data

The solubility of **Dorsomorphin dihydrochloride** can vary between batches and is highly dependent on the solvent condition and preparation method. The data below is compiled from multiple sources for comparison.



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source(s)
DMSO	0.5 - 9.45 mg/mL	1.06 - 20 mM	Requires fresh, anhydrous DMSO. Gentle warming or sonication may be necessary to achieve higher concentrations. [7][8][9][10]	[8][9][11][12]
Water	47 - 100 mg/mL	100 - 211 mM	High solubility. Sonication may be required to expedite dissolution.[8]	[7][8][9][12]
PBS (pH 7.2)	1 - 20 mg/mL	2.12 - 42.34 mM	Solubility is lower and more variable than in pure water. Prepare fresh and do not store. [11]	[7][8][11][12]

Molecular Weight of **Dorsomorphin dihydrochloride**: 472.41 g/mol [9]

## Experimental Protocols & Workflows

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Equilibrate the vial of **Dorsomorphin dihydrochloride** powder to room temperature before opening.



- To prepare a 10 mM stock solution, add 211.7  $\mu$ L of fresh, anhydrous DMSO per 1 mg of powder.
- Vortex the solution to mix.
- If particulates are visible, warm the vial at 37°C for 5-10 minutes and/or sonicate in an ultrasonic bath until the solution is clear.
- Aliquot the stock solution into single-use tubes and store at -20°C for up to 3 months.

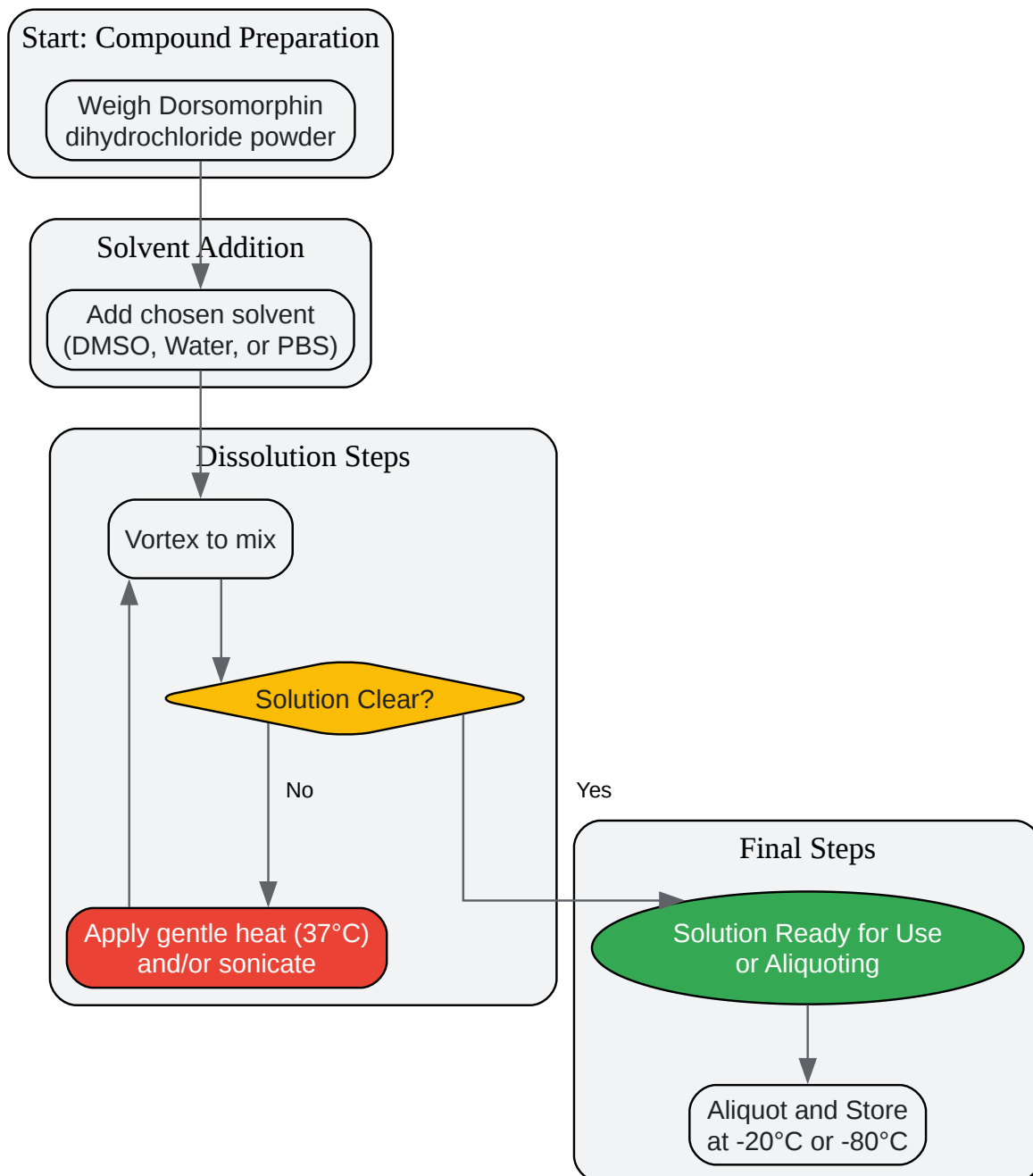
## Protocol 2: Preparation of a 50 mM Water Stock Solution

- Equilibrate the vial of **Dorsomorphin dihydrochloride** powder to room temperature.
- To prepare a 50 mM stock solution, add 42.3  $\mu$ L of sterile, nuclease-free water per 1 mg of powder.
- Vortex thoroughly. Use of an ultrasonic bath is recommended to ensure complete dissolution.
- Once dissolved, sterilize the solution by passing it through a 0.22  $\mu$ m syringe filter.
- Aliquot and store at -20°C for up to 3 months.

## Protocol 3: Preparation of a 1 mg/mL PBS Working Solution

- Thaw a frozen aliquot of a concentrated stock solution (e.g., 50 mM in water).
- Dilute the stock solution into sterile PBS (pH 7.2) to a final concentration of 1 mg/mL.
- Vortex to ensure the solution is homogeneous.
- This working solution should be prepared fresh immediately before use and any unused portion should be discarded. It is not recommended for storage.[\[11\]](#)





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Experimental workflow for dissolving **Dorsomorphin dihydrochloride**.

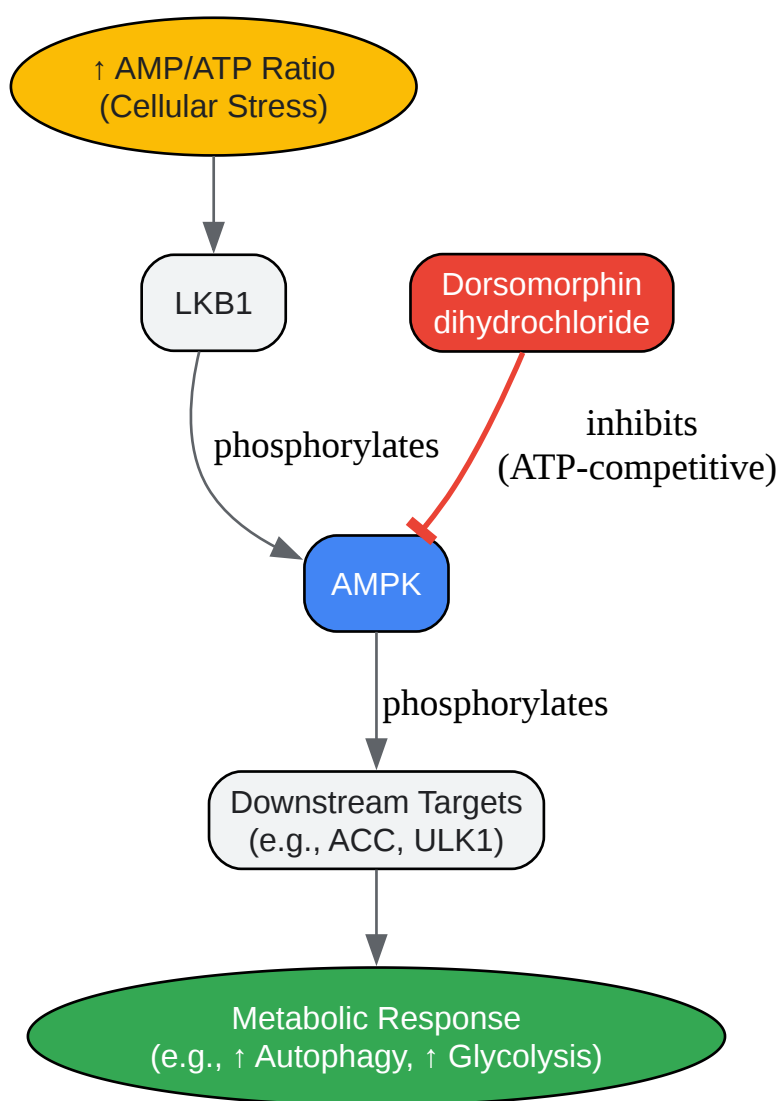
## Signaling Pathway Inhibition



**Dorsomorphin dihydrochloride** is a dual inhibitor, primarily targeting the AMPK and BMP signaling pathways.

## AMPK Pathway Inhibition

The AMP-activated protein kinase (AMPK) pathway is a central regulator of cellular energy homeostasis. Dorsomorphin competes with ATP to inhibit the kinase activity of AMPK, thereby preventing the phosphorylation of its downstream targets involved in processes like fatty acid oxidation and glucose uptake.



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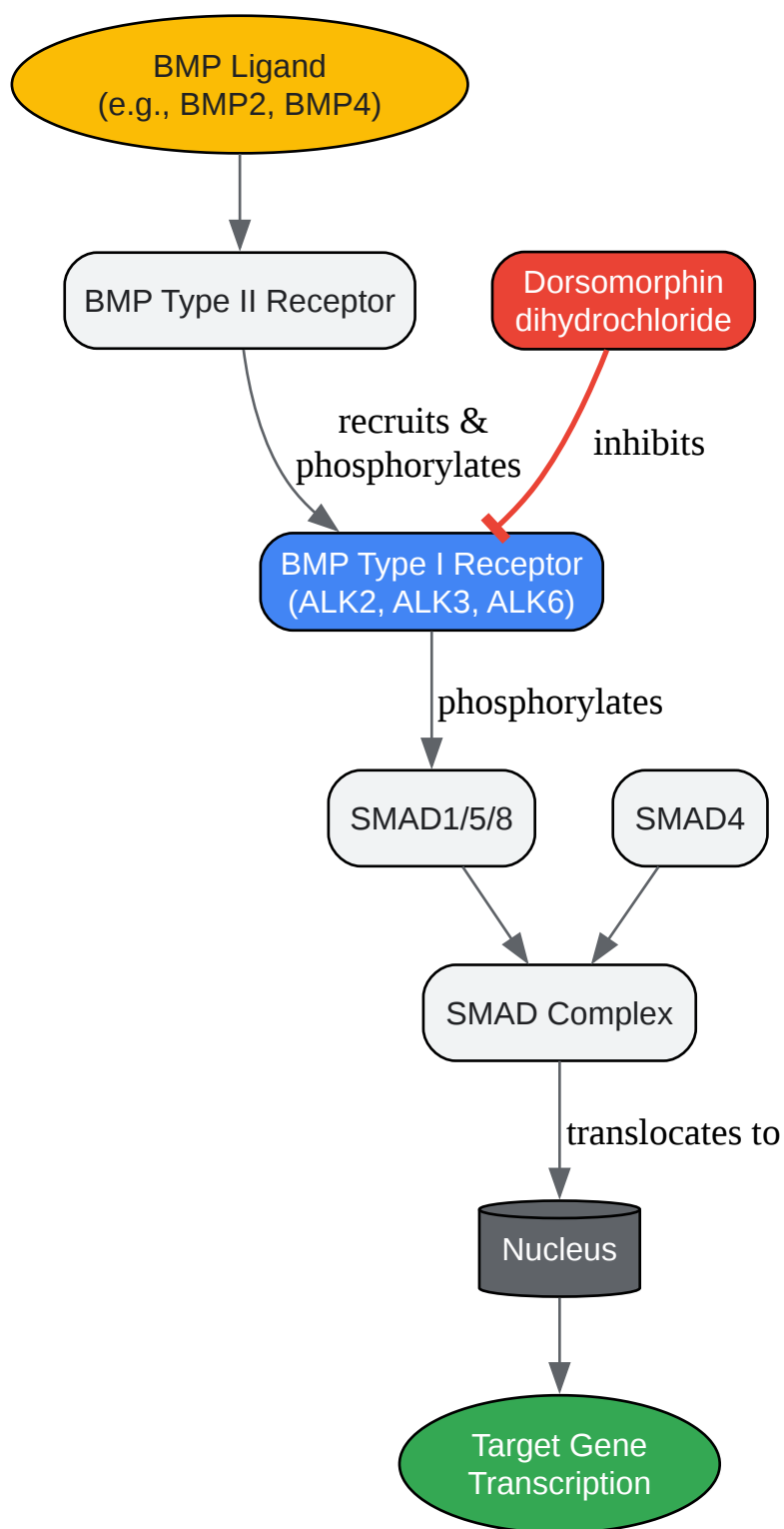
Dorsomorphin inhibits the AMPK signaling pathway.



## BMP Pathway Inhibition

The Bone Morphogenetic Protein (BMP) pathway is crucial for embryonic development and tissue homeostasis. Dorsomorphin selectively inhibits the Type I BMP receptors (ALK2, ALK3, ALK6), preventing the phosphorylation and activation of the SMAD1/5/8 transcription factors. This blockage halts the transcription of BMP target genes.





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## References

- 1. Dorsomorphin (Compound C) | Cell Signaling Technology [cellsignal.com]
- 2. stemcell.com [stemcell.com]
- 3. Dorsomorphin Dihydrochloride - LKT Labs [lktlabs.com]
- 4. resources.amsbio.com [resources.amsbio.com]
- 5. apexbt.com [apexbt.com]
- 6. Dorsomorphin Dihydrochloride - Cell Guidance Systems [mayflowerbio.com]
- 7. selleckchem.com [selleckchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Dorsomorphin dihydrochloride | AMPK Inhibitors: R&D Systems [rndsystems.com]
- 10. glpbio.com [glpbio.com]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- 12. medkoo.com [medkoo.com]
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